

Dimethyl Phosphonate (CAS 868-85-9): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl phosphonate*

Cat. No.: *B1257649*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **dimethyl phosphonate** (DMP), a versatile organophosphorus compound with significant applications in various scientific and industrial fields. This document consolidates essential data on its chemical and physical properties, outlines detailed experimental protocols for its synthesis and key reactions, and presents its metabolic pathway.

Core Chemical and Physical Properties

Dimethyl phosphonate is a colorless liquid with a mild odor. It is a dialkyl phosphite ester that exists in equilibrium with its tautomeric form, dimethyl hydrogen phosphite. Its key physical and chemical properties are summarized in the tables below for easy reference and comparison.

Physical Properties

Property	Value	Reference
Molecular Formula	C ₂ H ₇ O ₃ P	[1]
Molecular Weight	110.05 g/mol	[1]
Appearance	Colorless liquid	[1][2][3]
Boiling Point	170-171 °C	[3][4]
Melting Point	< -60 °C	[2]
Density	1.2002 g/cm ³ at 20 °C	[1][3]
Refractive Index	n _{20/D} 1.402	[4]
Vapor Pressure	1.35 hPa at 20 °C	[2]
Solubility	Soluble in water (> 100 g/L at 19.5 °C); miscible with most organic solvents.	[1][2][3]
Flash Point	71 °C	[4]
Log K _{ow}	-1.2	[2]

Spectral Data

Spectroscopy	Data Reference
¹ H NMR	Sadtler, Aldrich [864C]
¹³ C NMR	Sadtler[5]
³¹ P NMR	Not explicitly found in search results.
Infrared (IR)	Sadtler[6], Aldrich [549D]
Mass Spectrometry (MS)	NIST/EPA/MSDC Mass Spectral Database

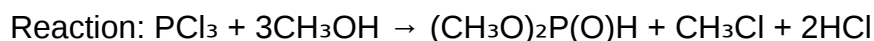
Synthesis and Experimental Protocols

Dimethyl phosphonate is primarily synthesized through the reaction of phosphorus trichloride with methanol or sodium methoxide.[3] Below are detailed experimental protocols for its

synthesis and its application in the synthesis of α -aminophosphonates, a class of compounds with significant biological activity.

Synthesis of Dimethyl Phosphonate

While a specific, detailed experimental protocol for the synthesis of **dimethyl phosphonate** was not found in the provided search results, the general manufacturing process involves the reaction of phosphorus trichloride with methanol.[3] A generalized laboratory-scale procedure based on this reaction is as follows:



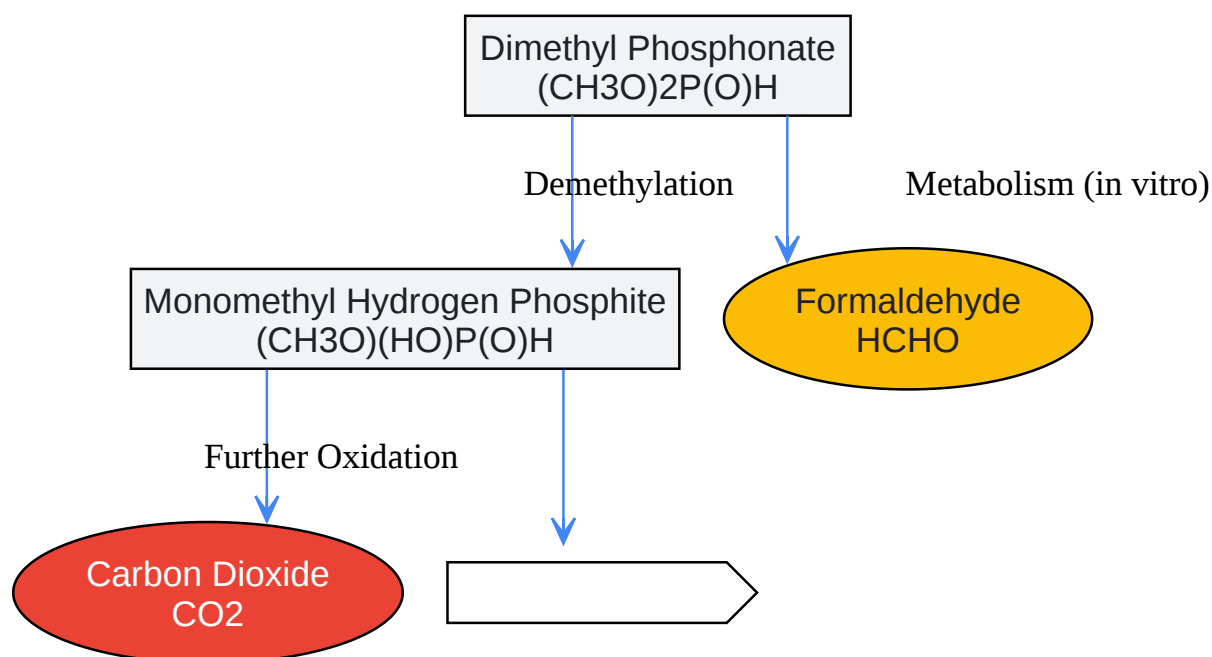
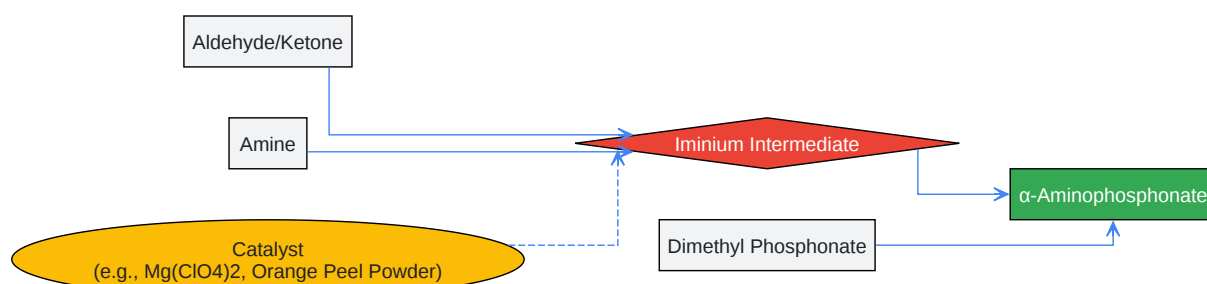
Procedure:

- A three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser connected to a gas trap (to absorb HCl gas) is charged with an appropriate solvent (e.g., dichloromethane).
- The flask is cooled in an ice-water bath.
- Phosphorus trichloride is slowly added to the solvent.
- Methanol is added dropwise from the dropping funnel to the stirred solution of phosphorus trichloride at a controlled rate to manage the exothermic reaction and the evolution of HCl gas.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure complete reaction.
- The reaction mixture is then washed with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a brine wash.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by vacuum distillation to yield pure **dimethyl phosphonate**.

Three-Component Synthesis of α -Aminophosphonates (Kabachnik-Fields Reaction)

Dimethyl phosphonate is a key reagent in the Kabachnik-Fields reaction, a one-pot synthesis of α -aminophosphonates.

Reaction Workflow:



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Email: info@benchchem.com